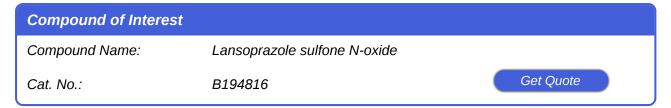


Characterization of Lansoprazole Sulfone Novide: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Lansoprazole sulfone N-oxide is recognized as a potential impurity and degradation product of Lansoprazole, a widely used proton pump inhibitor.[1] Its formation is associated with oxidative conditions and over-oxidation during the synthesis of the active pharmaceutical ingredient (API). As a process-related impurity and a potential degradant, the thorough characterization of Lansoprazole sulfone N-oxide is critical for ensuring the quality, safety, and efficacy of Lansoprazole drug products. This technical guide provides a comprehensive overview of the characterization of Lansoprazole sulfone N-oxide, including its chemical properties, spectral data, and detailed experimental protocols for its synthesis and analysis.

Chemical and Physical Properties

Lansoprazole sulfone N-oxide is a solid substance with the molecular formula $C_{16}H_{14}F_{3}N_{3}O_{4}S$ and a molecular weight of approximately 401.36 g/mol .[2][3][4] It is identified by the CAS number 953787-54-7.[1][2][3][4] The compound's solubility is limited in aqueous solutions like PBS (pH 7.2) and ethanol, with some solubility observed in DMF (1 mg/ml) and DMSO (5 mg/ml).[1]



Property	Value	Source
Chemical Name	2-[[[3-Methyl-1-oxido-4-(2,2,2-trifluoroethoxy)-2-pyridinyl]methyl]sulfonyl]-1H-benzimidazole	[1][3][4]
CAS Number	953787-54-7	[1][2][3][4]
Molecular Formula	C16H14F3N3O4S	[2][3][4]
Molecular Weight	401.36 g/mol	[2][3][4]
Appearance	Solid	[1]
Solubility	DMF: 1 mg/ml, DMSO: 5 mg/ml, Ethanol: insoluble, PBS (pH 7.2): insoluble	[1]
UV λmax	277 nm	[1]

Spectral Characterization Data

The structural elucidation of **Lansoprazole sulfone N-oxide** is accomplished through various spectroscopic techniques, including Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy.

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) provides accurate mass data, confirming the elemental composition of the molecule.

lon	Calculated m/z	Found m/z	Source
[M+Na]+	424.0555	424.0558	
[M-H] ⁻	400.0579	400.0579	
[M+H]+	-	402.0	



Infrared (IR) Spectroscopy

The IR spectrum of **Lansoprazole sulfone N-oxide** reveals characteristic absorption bands corresponding to its functional groups.

Functional Group	Wavenumber (cm⁻¹)	Source
O=S=O stretching	1335	
C–N stretching	1109	
C–O aryl alkyl stretching	1016	

Experimental Protocols Synthesis of Lansoprazole Sulfone N-oxide

Lansoprazole sulfone N-oxide can be synthesized via the oxidation of Lansoprazole sulfide.

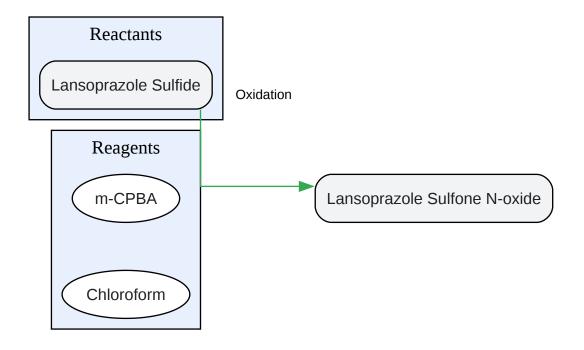
Materials:

- Lansoprazole sulfide
- m-Chloroperoxybenzoic acid (m-CPBA)
- Chloroform

Procedure:

- Dissolve Lansoprazole sulfide in chloroform.
- Add m-Chloroperoxybenzoic acid (m-CPBA) to the solution.
- Stir the reaction mixture. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, the product can be isolated and purified using standard techniques such as column chromatography.





Click to download full resolution via product page

Caption: Synthetic pathway of Lansoprazole sulfone N-oxide.

Analytical Characterization Workflow

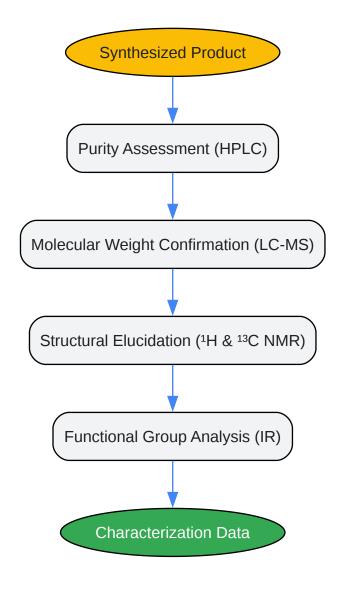
A typical workflow for the analytical characterization of synthesized **Lansoprazole sulfone N-oxide** involves a series of spectroscopic and chromatographic analyses.

Methodology:

- High-Performance Liquid Chromatography (HPLC): HPLC is employed to determine the
 purity of the synthesized compound. A reversed-phase C18 column is commonly used with a
 mobile phase consisting of a buffer and an organic solvent in a gradient elution mode.[5]
- Mass Spectrometry (MS): The HPLC system is often coupled with a mass spectrometer (LC-MS) to confirm the molecular weight of the compound and to study its fragmentation patterns.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy are essential for the structural elucidation of the molecule. Spectra are typically recorded in a deuterated solvent such as DMSO-d₆.[6]



• Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the characteristic functional groups present in the molecule.



Click to download full resolution via product page

Caption: Analytical workflow for **Lansoprazole sulfone N-oxide**.

Conclusion

The comprehensive characterization of **Lansoprazole sulfone N-oxide** is a fundamental requirement in the pharmaceutical industry to ensure the quality and safety of Lansoprazole formulations. This guide provides essential technical information, including physicochemical properties, detailed spectral data, and standardized experimental protocols, to aid researchers and drug development professionals in the identification, synthesis, and analysis of this critical



impurity. The presented data and workflows serve as a valuable resource for quality control, stability studies, and regulatory submissions related to Lansoprazole.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. caymanchem.com [caymanchem.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Lansoprazole Sulfone N-Oxide | CAS No- 953787-54-7 | Simson Pharma Limited [simsonpharma.com]
- 4. scbt.com [scbt.com]
- 5. researchgate.net [researchgate.net]
- 6. news-medical.net [news-medical.net]
- To cite this document: BenchChem. [Characterization of Lansoprazole Sulfone N-oxide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b194816#characterization-of-lansoprazole-sulfone-n-oxide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com